

Technical Guide: 2-Fluoro-5-iodobenzyl Chloride

Safety & Handling

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Compound of Interest

Compound Name: 2-Fluoro-5-iodobenzyl chloride

CAS No.: 1261749-34-1

Cat. No.: B1383543

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Chemical Identity & Significance

2-Fluoro-5-iodobenzyl chloride is a high-value bifunctional intermediate used primarily in medicinal chemistry for the synthesis of complex pharmacophores. Its structural utility lies in its orthogonal reactivity:

- **Benzyl Chloride Moiety** (): A highly reactive electrophile susceptible to nucleophilic substitution (), enabling the attachment of amines, thiols, or alkoxides.
- **Aryl Iodide Moiety** (): A prime candidate for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Heck), allowing for downstream scaffold elaboration.
- **Aryl Fluoride Moiety** (): Modulates metabolic stability and lipophilicity, often serving as a bioisostere in drug design.

Property	Data
CAS Number	1261749-34-1
Molecular Formula	
Molecular Weight	270.47 g/mol
Physical State	Solid (low melting) or Liquid (depending on purity/temperature)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Reacts with water.

Hazard Profiling & Toxicology

Warning: This compound is an alkylating agent and a lachrymator. It must be handled with the assumption that it shares the severe toxicity profile of its parent compound, benzyl chloride.

Core Hazards (GHS Classification Extrapolated)

- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.^[1] The benzylic chloride hydrolyzes on contact with moisture in tissues to form hydrochloric acid (HCl).
- Serious Eye Damage (Category 1): Irreversible corneal damage is possible upon exposure.
- Specific Target Organ Toxicity (Single Exposure - Category 3): Respiratory tract irritation. Inhalation of vapors or dust can cause severe pulmonary edema.
- Carcinogenicity (Suspect - Category 1B/2): As an alkylating agent, it has the potential to interact with DNA. Treat as a potential mutagen/carcinogen.
- Lachrymator: Induces immediate, severe tearing and respiratory distress at low concentrations.

Reactivity Hazards

- Hydrolysis: Reacts rapidly with water/moisture to release HCl gas and form 2-fluoro-5-iodobenzyl alcohol.

- Thermal Decomposition: May release toxic fumes of Hydrogen Fluoride (HF), Hydrogen Iodide (HI), Hydrogen Chloride (HCl), and Phosgene if heated to decomposition.

Engineering Controls & Personal Protective Equipment (PPE)

Standard laboratory PPE is insufficient for benzyl chlorides due to their rapid permeation through common glove materials.

PPE Selection Protocol

- Respiratory: Work strictly within a certified chemical fume hood. If handling outside a hood (e.g., spill cleanup), a full-face respirator with multi-gas cartridges (Organic Vapor/Acid Gas) is mandatory.
- Hand Protection (Critical):
 - Primary Layer: Silver Shield® (Laminate) or Viton® gloves. Nitrile gloves offer poor protection against benzyl chlorides (breakthrough < 5 minutes).
 - Secondary Layer: Disposable Nitrile gloves worn over the laminate gloves for dexterity and outer contamination control.
- Eye/Face: Chemical splash goggles + Face shield. Safety glasses are inadequate for lachrymators.

Engineering Controls

- Fume Hood: Operate with sash at the lowest possible position. Verify face velocity > 100 fpm.
- Inert Atmosphere: Handle under Nitrogen () or Argon () to prevent hydrolysis and degradation.

Experimental Protocols

A. Synthesis Setup (Nucleophilic Substitution)

- Objective: Attaching a nucleophile (e.g., an amine) to the benzylic position.
- Pre-requisite: All glassware must be oven-dried.
- Preparation: Purge the reaction vessel with Argon. Dissolve **2-Fluoro-5-iodobenzyl chloride** in anhydrous solvent (DCM or THF).
- Addition: Add the nucleophile and a non-nucleophilic base (e.g., DIPEA or) at to control the exotherm.
- Monitoring: Monitor via TLC (Thin Layer Chromatography). Do not smell the reaction mixture.
- Quenching: Quench with saturated aqueous or water slowly to neutralize excess reagent.

B. Waste Disposal & Deactivation

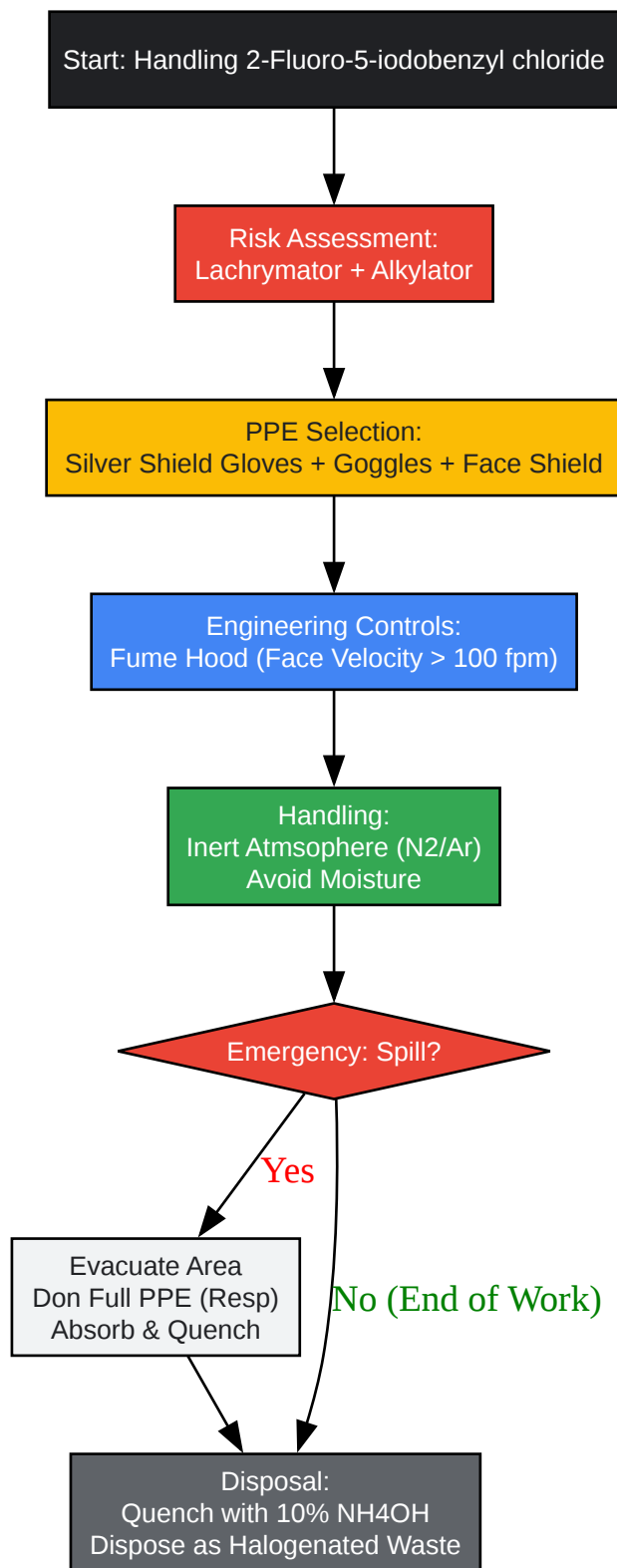
Never dispose of active benzyl chloride directly into organic waste. It must be chemically deactivated first.

- Deactivation Solution: Prepare a solution of 10% aqueous ammonia () or 10% NaOH.
- Procedure: Slowly add the waste benzyl chloride solution to the deactivation bath. Stir for 24 hours.
- Mechanism: This converts the toxic alkyl chloride into the benign benzyl alcohol and inorganic halide salts.
- Verification: Check pH to ensure basicity before disposal into halogenated waste streams.

Visualizations

Figure 1: Safe Handling Workflow

This decision tree outlines the critical steps for handling lachrymatory alkylating agents.

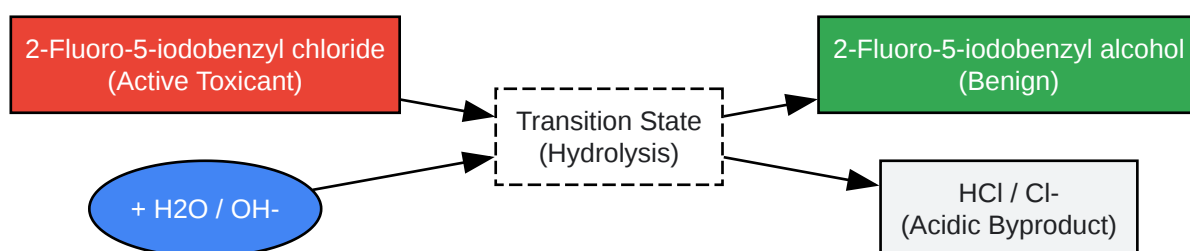


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Caption: Operational workflow for handling high-hazard benzyl chlorides, emphasizing PPE and emergency decision points.

Figure 2: Degradation & Quenching Pathway

Understanding the hydrolysis pathway is essential for stability management and waste quenching.



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Caption: Hydrolysis mechanism converting the toxic chloride to the corresponding alcohol, the basis for decontamination.

Emergency Response (Spills)

In the event of a spill outside the fume hood:

- Evacuate: Immediate evacuation of the lab. The lachrymatory effect will disorient personnel.
- Ventilate: Allow the room air to exchange (10-15 mins) if safe to do so remotely.
- Re-entry: Only trained personnel wearing Self-Contained Breathing Apparatus (SCBA) or Full-Face Respirators should enter.
- Neutralization: Cover the spill with a 1:1 mixture of soda ash () and clay absorbent.
- Clean: Scoop material into a wide-mouth jar and treat with aqueous ammonia.

Storage & Stability

- Temperature: Store at

(Refrigerated).
- Light: Protect from light (amber glass or foil-wrapped). The Carbon-Iodine bond is photosensitive and will degrade over time, liberating Iodine () and turning the solid purple/brown.
- Atmosphere: Store under Nitrogen/Argon. Moisture will hydrolyze the chloride, releasing HCl which further catalyzes degradation (autocatalytic decomposition).

References

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- Occupational Safety and Health Administration (OSHA). "Occupational Safety and Health Standards: Toxic and Hazardous Substances." United States Department of Labor. [\[Link\]](#)[4]
- Prichard, M. N., et al. "Synthesis and Antiviral Activity of Methylene-cyclopropane Analogs." Journal of Medicinal Chemistry, 2008. (Contextual reference for benzyl chloride handling in nucleoside synthesis). [\[Link\]](#)

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